

Mullilam Diol: A Technical Overview of a Natural Monoterpenoid

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Compound of Interest

Compound Name: Mullilam diol

Cat. No.: B15595684

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Introduction

Mullilam diol, a natural monoterpene, has been identified as a constituent of plants from the *Zanthoxylum* genus, specifically *Zanthoxylum rhetsa* (also known as *Zanthoxylum budrunga*). [1][2][3][4] Initially isolated from the essential oil of this plant, its chemical structure has been a subject of scientific investigation, leading to a revised and now conclusively established identification as (±)-p-menthan-1 α ,2 β ,4 β -triol.[1][5] This technical guide provides a comprehensive overview of the current knowledge on **Mullilam diol**, focusing on its chemical identity. However, it is important to note that dedicated studies on the specific biological activities of isolated **Mullilam diol** are currently limited in the scientific literature. While the broader extracts of its source plants exhibit various pharmacological effects, these cannot be directly and solely attributed to **Mullilam diol** without further research.

Chemical Identity and Properties

- Systematic Name: (±)-p-menthan-1 α ,2 β ,4 β -triol
- Synonyms: **Mullilam diol**
- CAS Number: 36150-04-6[2]
- Molecular Formula: C₁₀H₂₀O₃

- Source: Isolated from the essential oil of *Zanthoxylum rhetsa* (Rutaceae family).[\[1\]](#)[\[5\]](#)

The structural elucidation of **Mullilam diol** has been crucial in distinguishing it from other related p-menthane derivatives. This clarification of its stereochemistry is fundamental for any future investigation into its synthesis and biological evaluation.

Biological Activity: Current Landscape and Future Directions

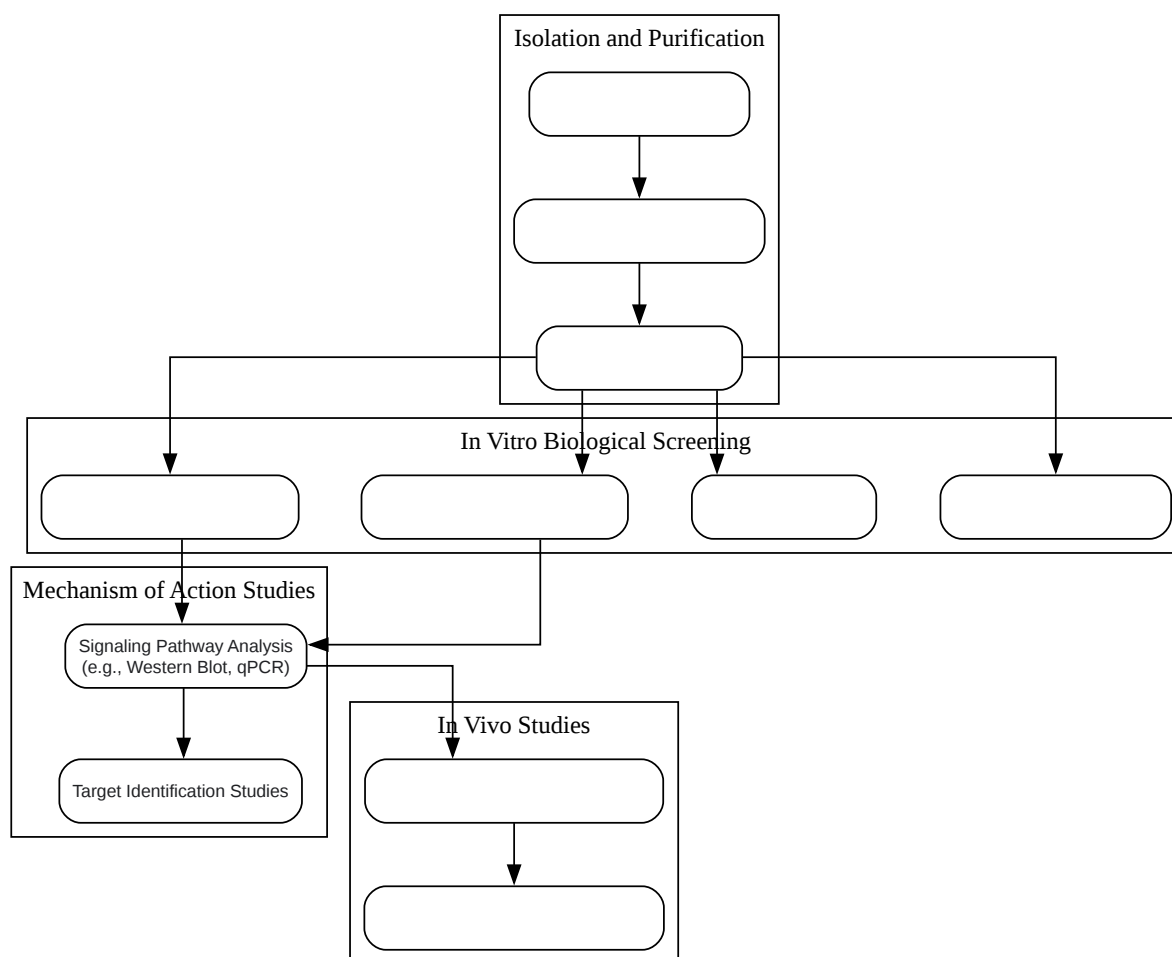
A thorough review of the existing scientific literature reveals a notable gap in the specific biological activity data for isolated **Mullilam diol**. While the essential oils and crude extracts of *Zanthoxylum* species, from which **Mullilam diol** is derived, have been reported to possess a range of biological properties, including anti-inflammatory and antiseptic effects, these activities are the result of a complex mixture of phytochemicals.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Currently, there are no publicly available studies that provide quantitative data (such as IC_{50} or EC_{50} values) or detailed experimental protocols on the anti-inflammatory, anticancer, antioxidant, or antimicrobial activities of purified **Mullilam diol**.

The broader *Zanthoxylum* genus is known to be a rich source of bioactive compounds, and the activities of its extracts provide a rationale for investigating the individual constituents.[\[6\]](#)[\[7\]](#)[\[8\]](#) Future research should focus on the isolation of **Mullilam diol** in sufficient quantities to enable comprehensive biological screening.

Postulated Areas for Future Investigation

Given the biological activities observed in the extracts of its host plant, several avenues for future research on **Mullilam diol** can be proposed. The following workflow outlines a potential approach for the systematic evaluation of its biological properties.



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Caption: Proposed workflow for the biological evaluation of **Mullilam diol**.

Experimental Protocols: A Call for Future Research

As there are no specific published studies on the biological activity of **Mullilam diol**, detailed experimental protocols cannot be provided at this time. Researchers interested in this compound would need to adapt standard assays for evaluating anti-inflammatory, anticancer, antioxidant, and antimicrobial activities.

Conclusion

Mullilam diol, chemically defined as (\pm)-p-menthan-1 α ,2 β ,4 β -triol, represents an intriguing natural product from the *Zanthoxylum* genus. While its chemical structure has been elucidated, its biological activity remains largely unexplored. The known pharmacological properties of its source plant suggest that **Mullilam diol** could possess valuable therapeutic potential. This guide highlights the current knowledge and underscores the significant opportunity for future research to isolate this compound and systematically investigate its biological functions. Such studies are essential to unlock the potential of **Mullilam diol** for applications in drug discovery and development.

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References

- 1. essencejournal.com [essencejournal.com]
- 2. p-Menthane-1,2,3-triol | C₁₀H₂₀O₃ | CID 539044 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. para-menthane-1,2,4-triol, 22555-61-9 [thegoodscentcompany.com]
- 5. (1S,2S,4S)-p-menthane-1,2,4-triol | C₁₀H₂₀O₃ | CID 5326310 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. academicjournals.org [academicjournals.org]
- 7. researchgate.net [researchgate.net]
- 8. para-menthane, 99-82-1 [thegoodscentcompany.com]

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